

# An In-depth Technical Guide to 1-Chlorotetradecane (CAS: 2425-54-9)

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## Compound of Interest

Compound Name: 1-Chlorotetradecane

Cat. No.: B127486

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Chlorotetradecane** (CAS number 2425-54-9), a long-chain alkyl halide that serves as a critical intermediate in various chemical syntheses. This document outlines its physicochemical properties, spectroscopic profile, synthesis protocols, and key applications, with a focus on data relevant to research and development.

## Core Characterization Data

**1-Chlorotetradecane**, also known as Myristyl chloride or Tetradecyl chloride, is a colorless to pale yellow liquid.<sup>[1][2]</sup> Its fundamental role in organic synthesis stems from the reactivity of the chlorine atom, which allows for the introduction of the C14 alkyl chain into other molecules.<sup>[1]</sup>

## Physicochemical Properties

The key physical and chemical properties of **1-Chlorotetradecane** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	2425-54-9	[1][2]
Molecular Formula	C <sub>14</sub> H <sub>29</sub> Cl	[1][2]
Molecular Weight	232.83 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1][2]
Odor	Mild, characteristic chlorinated hydrocarbon odor	[2]
Melting Point	-3 °C	[1]
Boiling Point	292.9 °C at 760 mmHg; 139-142 °C at 4 mmHg	[1]
Density	0.859 g/mL at 25 °C	
Refractive Index	n <sub>20</sub> /D 1.446	
Solubility in Water	< 0.01 g/L at 20 °C	[1]
Solubility in Organic Solvents	Miscible with ethanol, ether, and acetone	[2]
Flash Point	109 °C (closed cup)	[3]
Autoignition Temperature	230 °C	[3]

## Spectroscopic Data

Spectroscopic analysis is crucial for the verification of **1-Chlorotetradecane**'s identity and purity. While the raw spectra require access to specialized databases, the availability of <sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, and Mass Spectrometry data is confirmed.[4][5][6][7]

## Synthesis Protocols

The industrial synthesis of **1-Chlorotetradecane** is typically achieved through the chlorination of 1-tetradecanol.[1] Other methods include the free-radical chlorination of tetradecane or the addition of hydrogen chloride to 1-tetradecene.[2]

## Detailed Experimental Protocol: Chlorination of 1-Tetradecanol

This protocol describes a common laboratory-scale synthesis of **1-Chlorotetradecane** from 1-tetradecanol.

Materials:

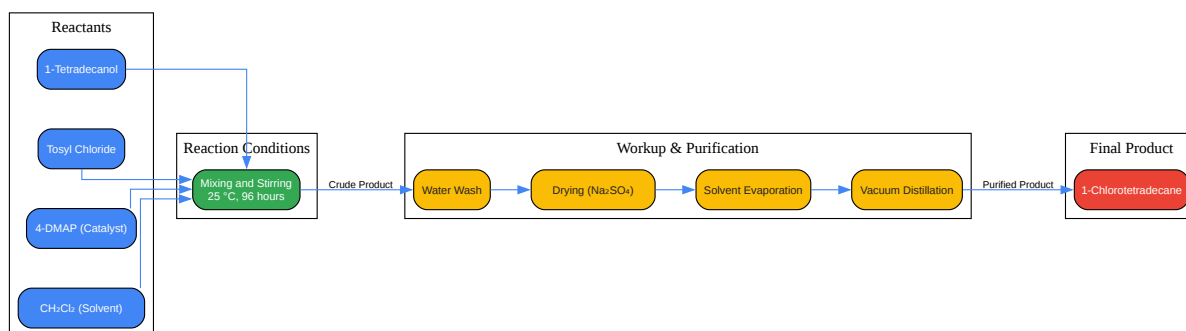
- 1-Tetradecanol
- Tosyl chloride
- 4-Dimethylaminopyridine (DMAP)
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Anhydrous sodium sulfate
- Magnetic stirrer and hotplate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a clean, dry round-bottom flask, dissolve 1-tetradecanol in dichloromethane.
- Add 4-dimethylaminopyridine to the solution and stir until it dissolves.
- Slowly add tosyl chloride to the reaction mixture.
- Allow the reaction to proceed at 25 °C for 96 hours with continuous stirring.<sup>[2]</sup>

- After the reaction is complete, wash the organic phase with water in a separatory funnel to remove any water-soluble impurities.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the solution to remove the drying agent.
- Remove the dichloromethane solvent using a rotary evaporator to yield the crude **1-Chlorotetradecane**.
- The crude product can be further purified by vacuum distillation.

A reported yield for this reaction is approximately 95%.<sup>[2]</sup>



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Caption: Synthesis workflow for **1-Chlorotetradecane** from 1-Tetradecanol.

## Applications in Research and Development

**1-Chlorotetradecane** is a versatile chemical intermediate with several applications in industrial and research settings.

- **Surfactant Manufacturing:** It is a key precursor in the synthesis of surfactants, such as dimethyldimyrystyl ammonium chloride.[\[1\]](#)[\[8\]](#)
- **Pharmaceutical Intermediate:** The compound serves as a building block in the synthesis of more complex molecules within the pharmaceutical industry.[\[1\]](#)
- **Organic Synthesis:** It is widely used as a starting material for introducing the tetradecyl group into various organic compounds.[\[2\]](#)
- **Research Applications:** It has been utilized in the preparation of nonionic microemulsions and as an internal standard in analytical chemistry.[\[8\]](#)[\[9\]](#)

## Safety and Toxicological Information

While comprehensive toxicological data is not available, **1-Chlorotetradecane** is known to be an irritant.[\[2\]](#)[\[3\]](#)[\[10\]](#)

- **Health Hazards:** May cause irritation to the skin, eyes, and respiratory system.[\[2\]](#)[\[3\]](#)[\[10\]](#)  
Prolonged exposure could lead to central nervous system depression.[\[2\]](#)
- **Carcinogenicity:** It is not currently classified as a carcinogen by the IARC or the U.S. EPA.[\[2\]](#)  
[\[3\]](#)
- **Handling Precautions:** Standard laboratory safety protocols should be followed, including the use of personal protective equipment such as gloves, safety goggles, and a lab coat.[\[3\]](#)[\[10\]](#)  
Work should be conducted in a well-ventilated area.[\[10\]](#)
- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents.[\[3\]](#)[\[10\]](#)
- **Fire Safety:** It is a combustible liquid. In case of fire, use water spray, dry chemical, carbon dioxide, or appropriate foam.[\[3\]](#)

## Reactivity and Stability

**1-Chlorotetradecane** is stable under normal temperatures and pressures.[3] It is incompatible with strong oxidizing agents.[3] Hazardous decomposition products upon combustion include hydrogen chloride and carbon oxides.[3]

This guide provides a foundational understanding of **1-Chlorotetradecane** for professionals in research and drug development. For more detailed information, consulting the cited references is recommended.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Chlorotetradecane (CAS: 2425-54-9)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b127486#1-chlorotetradecane-cas-number-2425-54-9-characterization\]](https://www.benchchem.com/product/b127486#1-chlorotetradecane-cas-number-2425-54-9-characterization)

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